Solving twinning issues in chlorophenyl-pyrazine crystal structures

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Compound of Interest

Compound Name:	*5-(4-Chlorophenyl)pyrazine-2,3-dicarboxylic acid*
CAS No.:	*80356-77-0*
Cat. No.:	*B3155566*

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Technical Support Center: Crystallographic Solutions

Topic: Solving Twinning Issues in Chlorophenyl-Pyrazine Crystal Structures

Welcome to the Crystallographic Solutions Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals encountering challenges with crystal twinning, specifically within the context of chlorophenyl-pyrazine derivatives. As compounds containing planar aromatic systems like pyrazine and chlorophenyl moieties often exhibit complex intermolecular interactions, such as π-π stacking and hydrogen bonding, the potential for twinning during crystallization is a significant consideration.[1][2] This guide provides a structured approach to identifying, understanding, and resolving twinning in your crystal structures.

Frequently Asked Questions (FAQs)

Q1: What is crystal twinning and why is it a problem?

A: Crystal twinning occurs when two or more crystals of the same substance grow together in a symmetrical, non-random orientation.[3] These distinct domains are related by a specific symmetry operation, known as a twin law, which is not a symmetry element of the original single crystal.[4][5] Twinning can complicate or even prevent the correct determination of a crystal structure because the resulting diffraction pattern is a superposition of the patterns from each twin domain.[6] This overlap of reflections can lead to an incorrect determination of the unit cell and space group, and ultimately, a failed structure solution or a chemically nonsensical refined model.

Q2: Are chlorophenyl-pyrazine compounds particularly susceptible to twinning?

A: While there isn't extensive literature singling out chlorophenyl-pyrazines as being uniquely prone to twinning, their structural features warrant careful consideration. These molecules are often planar and engage in significant π-π stacking and hydrogen bonding to form layered or chain-like structures in the solid state.[1][7][8] The presence of pseudo-symmetry, where the crystal lattice exhibits a higher symmetry than the actual arrangement of the molecules, can be a precursor to twinning. For instance, a monoclinic cell with a β angle close to 90° might mimic an orthorhombic lattice, creating the potential for twinning.[6] Given that many pyrazine derivatives crystallize in monoclinic space groups like $P2_1/c$ or C2/c, this is a plausible scenario.[9][10][11]

Q3: What are the different types of twinning I might encounter?

A: Twinning is broadly classified based on how the reciprocal lattices of the twin domains overlap.[6]

- Merohedral Twinning: The reciprocal lattices of the twin domains overlap perfectly. This is often difficult to detect from the geometry of the diffraction pattern alone and may only become apparent when structure solution fails. Racemic twinning, where the twin operation is an inversion center, is a special case of merohedral twinning.[6]

- Pseudo-merohedral Twinning: The reciprocal lattices overlap almost perfectly due to a coincidental metric relationship of the unit cell (e.g., a monoclinic cell with $\beta \approx 90°$).

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- Non-merohedral Twinning: The reciprocal lattices only partially overlap. This often results in split reflections in the diffraction pattern and can sometimes be identified during data collection.[6]

- Reticular Merohedry: This is a more complex case where a sublattice of the crystal has higher symmetry than the crystal lattice itself, leading to twinning.

Troubleshooting Guide: Identifying and Characterizing Twinning

A systematic approach is crucial when twinning is suspected. The following workflow will guide you through the process of identifying and characterizing the type of twinning present in your data.

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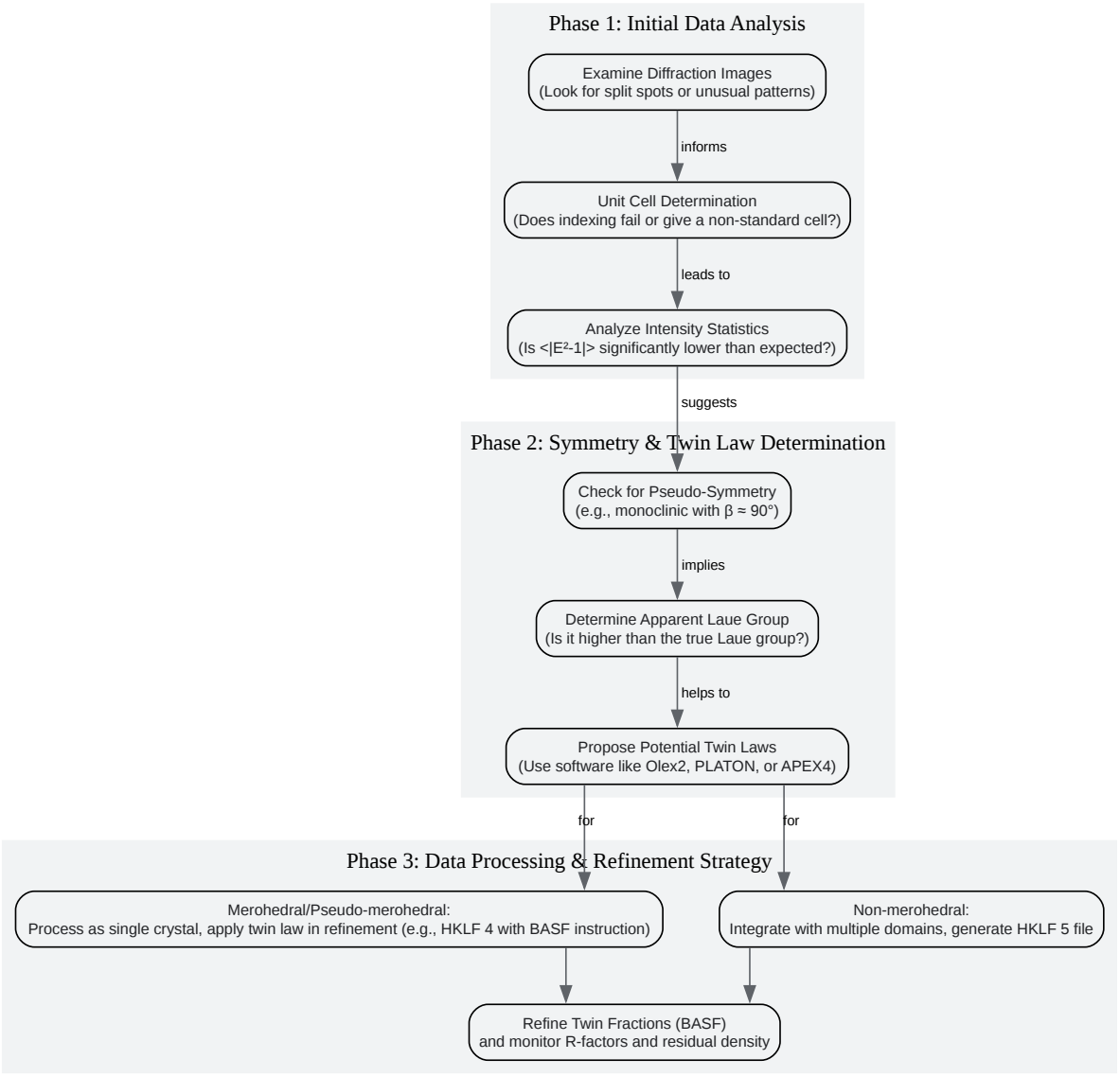

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Figure 1. Workflow for Twinning Identification and Resolution.

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Step 1: Visual Inspection of Diffraction Data

Before data integration, carefully examine the raw diffraction frames.

- Question: Do you observe "split" reflections or reflections that appear elongated or misshapen?
    - Insight: This is a strong indicator of non-merohedral twinning, where the reciprocal lattices of the twin domains are slightly offset.[6] For merohedral or pseudo-merohedral twinning, the reflections will appear sharp and single because the reciprocal lattices overlap.[6]

Step 2: Unit Cell Determination and Indexing

- Question: Does your auto-indexing software fail to find a consistent unit cell, or does it propose a cell with an unusually large volume or a non-standard setting?
    - Insight: Failure to index all reflections with a single lattice is a hallmark of non-merohedral twinning. In such cases, software capable of identifying and indexing multiple domains is required.

Step 3: Analysis of Intensity Statistics

After data integration (assuming a single lattice for now), analyze the intensity statistics.

- Question: Is the value of $<|E^2-1|>$ significantly lower than the expected theoretical values (0.968 for centrosymmetric and 0.736 for non-centrosymmetric structures)?
    - Insight: A low $<|E^2-1|>$ value is a classic symptom of twinning. This is because the twinning operation averages the intensities, leading to a distribution that is more "normal" and less skewed than that of a single crystal.

Step 4: Examination of Crystal Symmetry

- Question: Does the metric symmetry of the unit cell suggest a higher symmetry crystal system than the Laue group determined from the intensity data? For example, do you have a monoclinic unit cell with a β angle very close to 90°, but the data merges better in a lower symmetry Laue group?

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- Insight: This points towards pseudo-merohedral twinning. The crystal lattice has a higher symmetry that the arrangement of molecules within it, and this higher symmetry operation can act as a twin law.[6]

Experimental Protocols for Solving Twinned Structures

Once twinning is confirmed, the next step is to determine the twin law and refine the structure accordingly.

Protocol 1: Merohedral and Pseudo-merohedral Twin Refinement

- Data Integration: Process your data as a single crystal in the lower symmetry space group that is consistent with the reflection conditions.
- Structure Solution: Attempt to solve the structure using standard methods (e.g., direct methods or Patterson synthesis). Success at this stage is more likely if one twin domain is significantly larger than the other.
- Twin Law Identification: Use software to identify potential twin laws. For example, in Olex2, the twin command can be used to search for and apply potential twin laws. In SHELXL, the TWIN instruction is used.
- Refinement:
  - Add the TWIN instruction to your .ins file, followed by the twin matrix.
  - Add the BASF instruction to refine the twin component scale factor. The value of BASF will be between 0 and 1, representing the fractional contribution of the second twin component. A value close to 0.5 indicates a nearly perfect twin.
  - Refine the structure. A significant drop in R-factors and a chemically reasonable model are indicators of a successful twin refinement.

Table 1: Common Twin Laws for Different Crystal Systems

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Crystal System	Common Twin Laws (Examples)
Monoclinic	180° rotation around a real or reciprocal axis (e.g., TWIN 1 0 0 0 -1 0 0 0 -1)
Orthorhombic	Reflection across a diagonal plane (e.g., TWIN 0 1 0 1 0 0 0 0 -1)
Tetragonal	Reflection across a plane perpendicular to a or b axes
Triclinic	Albite Law, Pericline Law[3][4]

Protocol 2: Non-merohedral Twin Refinement

- Multi-domain Integration: Re-integrate your data, this time identifying and using orientation matrices for all twin domains. Software like APEX4 or CrysAlisPro can handle this.
- Generate HKLF 5 Data: The data processing should generate a reflection file in HKLF 5 format. This format explicitly lists the contributions of each twin domain to each reflection.
- Refinement:
  - In your .ins file, specify HKLF 5.
  - Add the BASF instruction to refine the fractional contributions of the additional twin domains.
  - Refine the structure. The use of an HKLF 5 file allows for a more accurate deconvolution of the overlapped intensities, often leading to a better final model.

Visualization of Twinning Concepts

The following diagram illustrates the relationship between the different classifications of twinning based on reciprocal lattice overlap.

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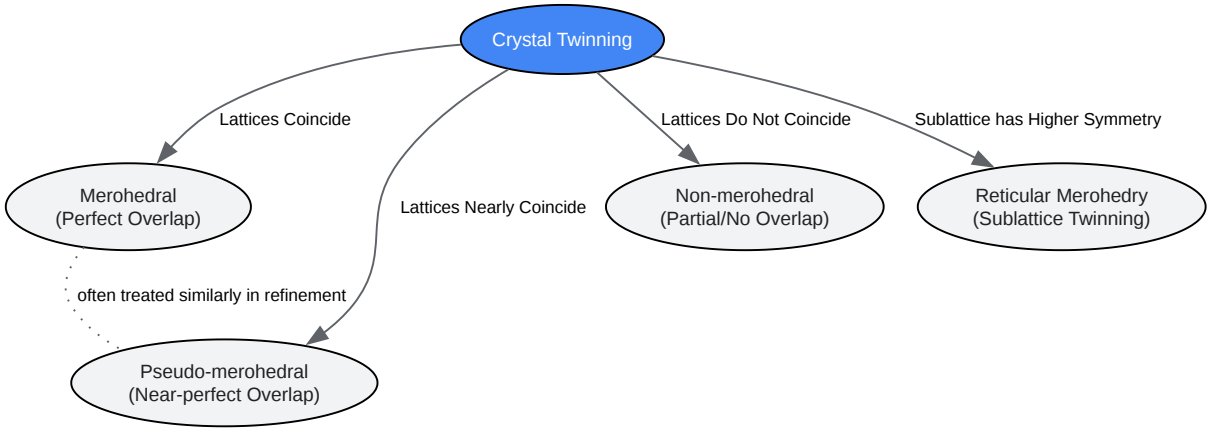

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